

Comprehensive Guide to Thiophen-3-amine Oxalate: Structural Insights & Applications

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Compound of Interest

Compound Name: Thiophen-3-amine oxalate

CAS No.: 861965-63-1

Cat. No.: B1370752

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Part 1: Executive Summary & Chemical Context

Thiophen-3-amine oxalate (CAS: 478149-05-2 / 861965-63-1) represents a strategic solution to a classic problem in heterocyclic chemistry: the stabilization of electron-rich aromatic amines. The thiophene ring is isosteric with benzene but significantly more electron-rich, making the 3-amino substituent highly reactive.

By forming a salt with oxalic acid, the lone pair on the nitrogen atom is protonated, deactivating the ring towards oxidative polymerization while simultaneously creating a robust hydrogen-bonded lattice. This solid-state form allows researchers to utilize the 3-aminothiophene moiety in the synthesis of complex bioisosteres, widely used in kinase inhibitors and anti-inflammatory agents.

Key Chemical Data

Property	Detail
IUPAC Name	Thiophen-3-amine; oxalic acid (or 3-Thienylammonium oxalate)
Molecular Formula	(often 1:1 or 2:1 stoichiometry)
Molecular Weight	~189.19 g/mol (1:1 salt)
Appearance	Off-white to beige crystalline solid
Solubility	Soluble in water, MeOH; sparingly soluble in ether/DCM
Stability	Stable at room temperature (unlike free base); hygroscopic

Part 2: Structural Characterization & Solid-State Physics

While specific unit cell parameters (lattice constants

) for this proprietary salt are rarely published in open-access crystallographic databases (CSD), the structure can be derived from first principles of organic salt crystallography. The stability of this crystal relies on a specific Hydrogen Bonding Network.

The Proton Transfer Mechanism

The crystallization process involves the transfer of a proton from oxalic acid (

) to the amino group of thiophene (

for the conjugate acid).

- Reaction:
- Result: The formation of the 3-thienylammonium cation. This cation is the primary structural unit in the lattice.

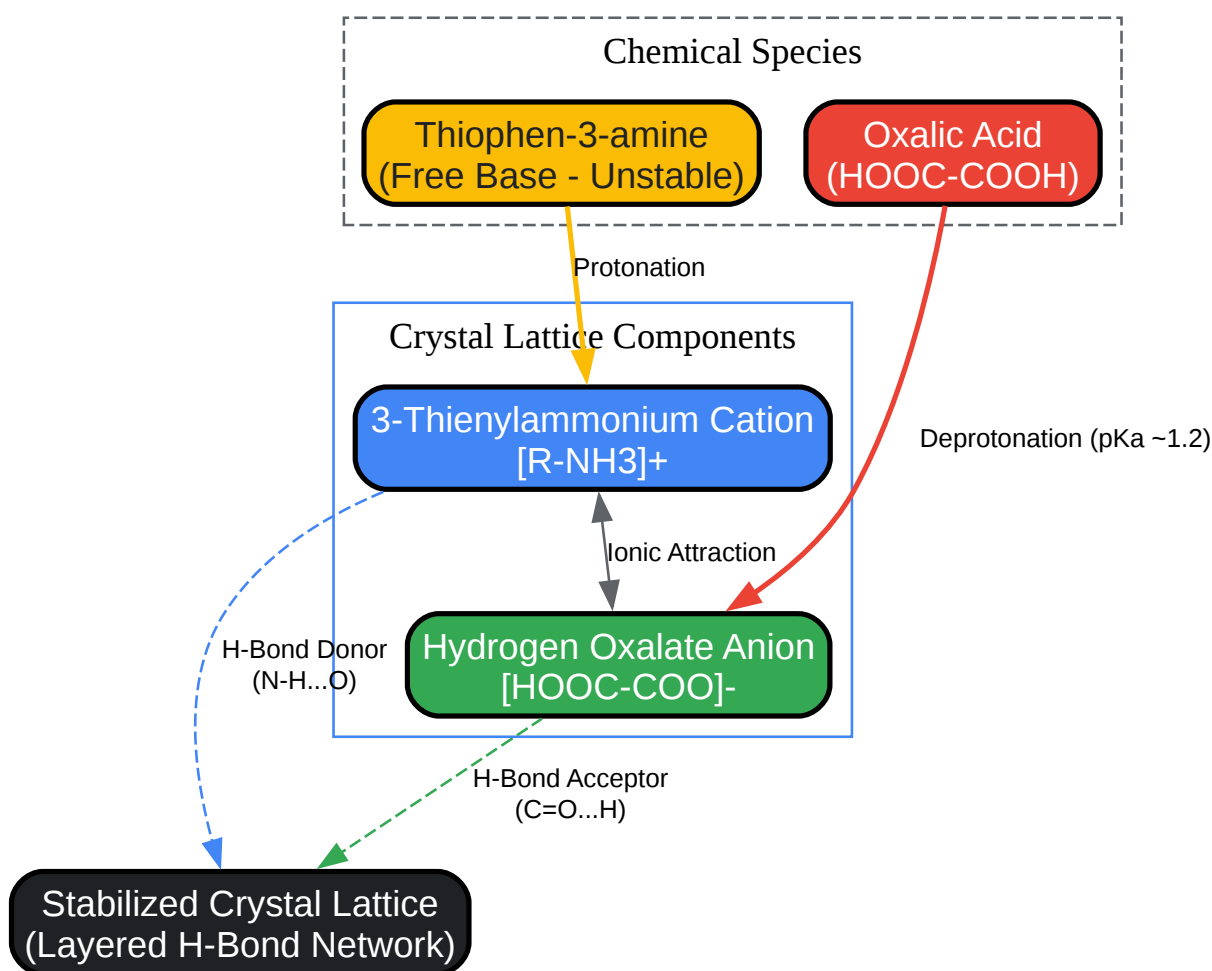
Lattice Architecture & Hydrogen Bonding

Oxalate salts of aromatic amines typically adopt a layered structure driven by charge-assisted hydrogen bonds.

- Primary Interaction: The ammonium protons () act as strong bond donors.
- Acceptors: The carbonyl oxygens and carboxylate oxygens of the semi-oxalate (or oxalate) anion act as acceptors.
- Packing: The thiophene rings likely stack via interactions or edge-to-face (T-shaped) interactions between the layers of hydrogen-bonded hydrophilic domains. This segregation of hydrophobic (thiophene) and hydrophilic (ammonium-oxalate) domains is what grants the crystal its high melting point and oxidative stability.

Structural Interaction Diagram

The following diagram illustrates the predicted supramolecular assembly stabilizing the molecule.



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Caption: Mechanistic pathway of salt formation showing the transition from unstable precursors to a stabilized supramolecular lattice.

Part 3: Synthesis & Crystallization Protocol

This protocol is designed for the de novo synthesis and crystallization of the oxalate salt, starting from a stable precursor.

Experimental Workflow

Objective: Generate high-purity **Thiophen-3-amine oxalate** suitable for X-ray diffraction or pharmaceutical use.

Phase 1: Precursor Reduction (The "Free Base" Generation)

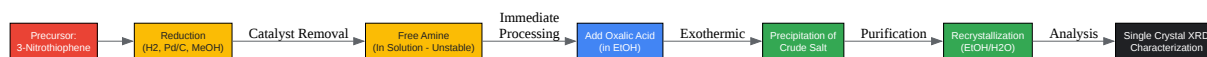
Note: The free amine must not be isolated for long periods.

- Starting Material: 3-Nitrothiophene or Methyl-3-aminothiophene-2-carboxylate (hydrolysis required).
- Reduction: Dissolve 3-nitrothiophene in Methanol. Add 10% Pd/C catalyst. Hydrogenate at 3 atm (Parr shaker) for 4 hours.
- Filtration: Filter catalyst under Argon atmosphere (to prevent oxidation).
- Result: A solution of crude Thiophen-3-amine in Methanol.

Phase 2: Salt Formation & Crystallization

- Acid Preparation: Prepare a saturated solution of Oxalic Acid Dihydrate in Ethanol.
- Precipitation:
 - Cool the amine solution to 0°C.
 - Dropwise add the Oxalic Acid solution with vigorous stirring.
 - Observation: A thick white/beige precipitate will form immediately.
- Crystal Growth (Recrystallization):
 - Collect the crude solid by filtration.
 - Dissolve in minimum hot Ethanol/Water (9:1 ratio).
 - Allow to cool slowly to room temperature, then to 4°C.
 - Slow Evaporation: For XRD-quality single crystals, use a vapor diffusion method: dissolve salt in water/methanol in an inner vial, and place in a jar containing diethyl ether.

Synthesis & Characterization Workflow Diagram



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Caption: Step-by-step process flow for synthesizing and isolating the stable oxalate salt from nitro-precursors.

Part 4: Applications in Drug Discovery[2][3]

The **thiophen-3-amine oxalate** salt is a "masking" strategy. In drug development, it serves as a bioisostere precursor.

- Kinase Inhibitors: The 3-aminothiophene core is frequently fused to form thienopyrimidines or thienopyridines, which mimic the ATP-binding pocket of kinases.
- Fragment-Based Drug Design (FBDD): The small, rigid, and polar nature of the salt makes it an ideal "fragment" for screening libraries. The oxalate counterion ensures high solubility in aqueous screening buffers.
- Bioisosterism: It replaces aniline (phenylamine) moieties to alter metabolic stability (CYP450 metabolism) and reduce lipophilicity (LogP).

Self-Validating Protocol for Usage:

- Liberation: To use in a reaction (e.g., amide coupling), suspend the oxalate salt in DCM and treat with 2 equivalents of Triethylamine (TEA) or Diisopropylethylamine (DIPEA). This frees the amine in situ, avoiding the handling of the unstable isolate.

References

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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